

Linalyl formate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linalyl formate*

Cat. No.: B094168

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An In-depth Technical Guide to **Linalyl Formate**

This technical guide provides a comprehensive overview of **linalyl formate**, a monoterpenoid ester valued for its aromatic properties and diverse applications. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and analytical characterization.

Core Chemical Information

CAS Number: 115-99-1[1][2]

Molecular Weight: 182.26 g/mol [1]

Linalyl formate, also known as 3,7-dimethyl-1,6-octadien-3-yl formate, is a naturally occurring compound found in essential oils of plants like lavender and bergamot.[3][4] It is widely utilized in the fragrance and flavor industries for its pleasant, fresh, and slightly fruity-floral aroma.[1][5]

Physicochemical Properties

A summary of the key physicochemical properties of **linalyl formate** is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₁₁ H ₁₈ O ₂	[1]
Appearance	Colorless to pale yellow liquid	[1] [5] [6]
Odor	Fruity, floral (rose-like), reminiscent of bergamot	[5]
Density	0.914 g/mL at 25 °C	[5]
Boiling Point	100-103 °C at 10 mm Hg	[5]
Flash Point	186 °F (85.6 °C)	[5]
Refractive Index	n _{20/D} 1.455	[5]
Solubility	Soluble in ethanol and most non-volatile oils; slightly soluble in propylene glycol and water; insoluble in glycerol.	[5]

Experimental Protocols

Synthesis of Linalyl Formate via Fischer Esterification

Linalyl formate is commonly synthesized through the Fischer esterification of linalool with formic acid.[\[6\]](#) This acid-catalyzed reaction is an equilibrium process.

Materials:

- Linalool
- Formic acid
- Sodium formate
- Acetic acid
- 5% Sodium carbonate (Na₂CO₃) solution

- Benzene
- Anhydrous sodium sulfate (Na₂SO₄)
- Reaction flask with a stirrer and temperature control
- Separatory funnel
- Distillation apparatus

Procedure:

- Prepare a mixture of a 1:1 molar ratio of formic acid and sodium formate by reacting formic acid with sodium formate in the presence of a small amount of acetic acid.[6]
- In a separate reaction vessel, combine 1 mole of linalool with 1.2 moles of sodium formate and a small amount of acetic acid.[6]
- Slowly add the prepared formic acid/sodium formate mixture to the linalool-containing vessel while stirring.
- Maintain the reaction temperature at approximately 40°C until the reaction is complete.[6]
- Allow the mixture to stand at room temperature overnight.[6]
- Wash the reaction mixture with water.[6]
- Neutralize any remaining acid by washing with a 5% sodium carbonate solution.[6]
- Transfer the mixture to a separatory funnel and allow the layers to separate. Collect the organic layer.[6]
- Extract the aqueous layer twice with benzene to recover any dissolved product.[6]
- Combine all organic layers and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Purify the crude **linalyl formate** by vacuum distillation to obtain the final product.[6]

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

GC-MS is a standard method for the identification and purity assessment of volatile compounds like **linalyl formate**.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer.
- Capillary column (e.g., HP-5MS or equivalent).

Typical GC Conditions:

- Injector Temperature: 250°C
- Oven Temperature Program: Initial temperature of 70°C, hold for 2 minutes, then ramp to 280°C at a rate of 10°C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injection Volume: 1 μ L of a diluted sample (e.g., 1% in ethanol).
- Split Ratio: 50:1.

Typical MS Conditions:

- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

NMR spectroscopy is used to confirm the molecular structure of **linalyl formate**.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher).
- NMR tubes.

Procedure for ^1H NMR:

- Prepare a sample by dissolving approximately 5-10 mg of **linalyl formate** in 0.6 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to an NMR tube.
- Acquire the ^1H NMR spectrum. Expected signals will correspond to the various protons in the **linalyl formate** molecule, including the vinyl, allylic, and methyl protons, as well as the formate proton.

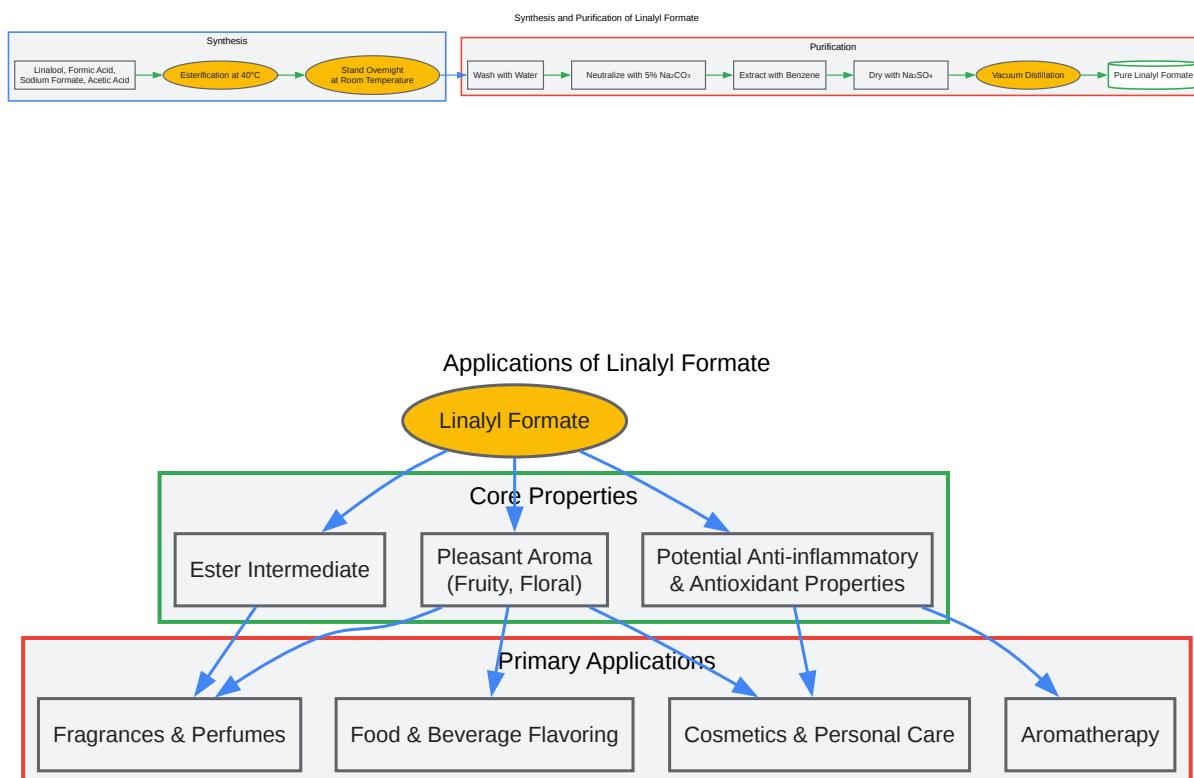
Procedure for ^{13}C NMR:

- Prepare a more concentrated sample by dissolving approximately 20-30 mg of **linalyl formate** in 0.6 mL of CDCl_3 .
- Transfer the solution to an NMR tube.
- Acquire the ^{13}C NMR spectrum. Expected signals will correspond to the eleven distinct carbon atoms in the **linalyl formate** structure.

Mandatory Visualizations

Synthesis Workflow of Linalyl Formate

The following diagram illustrates the key steps in the synthesis and purification of **linalyl formate**.



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- To cite this document: BenchChem. [Linalyl formate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094168#linalyl-formate-cas-number-and-molecular-weight]

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